

# Key Properties and Handling Information

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Pivaloyl cyanide

CAS No.: 42867-40-3

Cat. No.: S774191

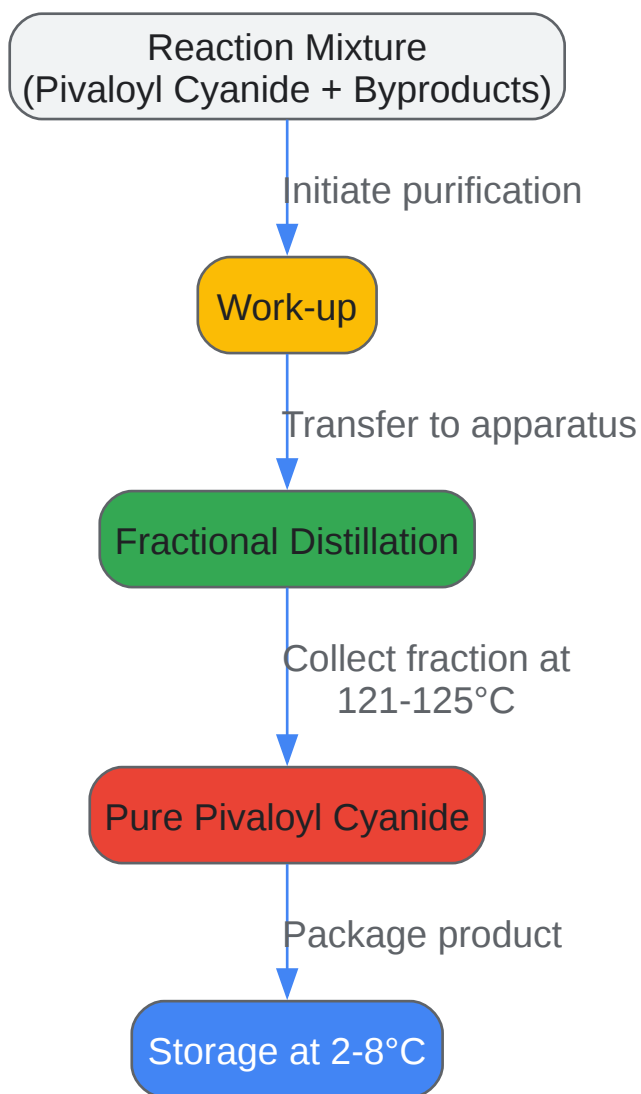
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The table below summarizes the basic identifying information and key quantitative data for **pivaloyl cyanide**, which is essential for any laboratory procedure.

Property	Specification
CAS Number	42867-40-3 [1]
Molecular Formula	C6H9NO [1]
Molecular Weight	111.14 g/mol [1]
Boiling Point	121-125 °C [2]
Recommended Storage	2-8°C (Refrigerator) [1]

## Synthesis and General Purification Workflow

Based on a synthesis example, fractional distillation is the primary method for purifying **pivaloyl cyanide** after its formation [2]. The workflow below outlines the key stages from reaction to pure product.



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In the referenced synthesis example, **pivaloyl cyanide** is produced from pivalic anhydride and trimethylsilyl cyanide with a catalytic amount of sodium cyanide. The crude product from this reaction is then worked up and purified by distillation, yielding a high-purity product (98.9%) with a boiling point of 121-125°C [2].

## Frequently Asked Questions

Here are answers to some common questions that might arise when working with this compound.

**Q1: What is the most common method for purifying pivaloyl cyanide?** **A1:** The standard method is **fractional distillation**. The pure compound distills at a boiling point of 121-125°C [2]. This technique is

effective for separating **pivaloyl cyanide** from common reaction byproducts and unreacted starting materials.

**Q2: How should pivaloyl cyanide be stored?** A2: It is recommended to store **pivaloyl cyanide** in a refrigerator at 2-8°C to maintain its stability over time [1].

**Q3: Are there any safety data sheets (SDS) or handling precautions specifically for this compound?**

A3: The search results do not provide specific hazard information. It is critical to treat all cyanide-containing compounds as highly toxic. You must consult a dedicated Safety Data Sheet (SDS) from a reputable chemical supplier before handling. Acyl cyanides are generally toxic and must be used with appropriate personal protective equipment (PPE) and within a certified fume hood.

## Troubleshooting and Method Development Tips

Since explicit troubleshooting guides were not found, you can approach purification issues systematically:

- **Low Purity After Distillation:** If the distilled product is not pure, consider the nature of the impurities. Co-distilling impurities may require optimizing the distillation parameters (such as using a Vigreux column or slower heating rates) or introducing a pre-distillation work-up step, like a water wash, to remove specific byproducts.
- **Low Yield:** This could be due to decomposition. Ensure that the distillation pot temperature is controlled and not excessively high. Confirming the identity and purity of the starting materials for the synthesis is also crucial.
- **Alternative Techniques:** For very high purity requirements, or if distillation proves ineffective, techniques like **preparative HPLC** could be explored. While not reported for this specific molecule, general methods for purifying organic compounds using C18 columns and acetonitrile/water or acetonitrile/buffer gradients could be adapted [3].

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## References

1. CAS No : 42867-40-3| Chemical Name : Pivaloyl Cyanide [pharmaffiliates.com]

2. PIVALOYL CYANIDE synthesis [chemicalbook.com]

3. Cyanine Dye Purification Protocol [diyhpl.us]

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**Address:** Ontario, CA 91761, United States

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